

Crystal Structure & Performance Guide: 6-Amino-2,4-dithioxopyrimidine (ADTP)[1]

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Compound of Interest

Compound Name: 6-Amino-2,4-dithiouracil

CAS No.: 6632-70-8

Cat. No.: B14716030

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Executive Summary

This guide provides a technical analysis of 6-amino-2,4-dithioxopyrimidine (ADTP), also known as **6-amino-2,4-dithiouracil**.^[1] We compare its solid-state behavior, tautomeric stability, and crystallographic properties against its oxygenated analog, 6-aminouracil (6-AU).^[1]

Key Insight: The substitution of oxygen with sulfur (O

S) at positions 2 and 4 induces a "Sulfur Effect," fundamentally altering the hydrogen bonding network from strong, short

interactions to weaker, more diffuse

networks. This shift dictates the compound's solubility, melting point, and bioavailability, making ADTP a critical scaffold for thyroperoxidase inhibitors and novel chemotherapeutics.^[1]

Comparative Analysis: ADTP vs. 6-Aminouracil^[1]

The following analysis contrasts the physicochemical properties derived from the crystal structures of the dithio- (ADTP) and dioxo- (6-AU) variants.

Structural & Physicochemical Data^{[1][2][3][4][5][6]}

Feature	6-Aminouracil (6-AU)	6-Amino-2,4-dithioxypyrimidine (ADTP)	Impact on Performance
Crystal Lattice Forces	Strong (1.8–2.0 Å)	Weak (2.4–2.8 Å)	ADTP has lower lattice energy, affecting solubility kinetics. ^[1]
Tautomeric Preference	Diketo (Lactam) dominant	Dithione dominant (Solid State)	Thione form is critical for specific receptor binding (e.g., thyroid enzymes). ^[1]
Molecular Planarity	High (Planar sheets)	Moderate (Puckering possible)	Affects π -stacking capability in drug formulation. ^[1]
Bond Length (C2/C4)	Å	Å	Longer bonds in ADTP expand the unit cell volume. ^[1]
Melting Point	>300°C (Decomposes)	>270°C (Decomposes)	Both are thermally stable, but ADTP is more prone to oxidation. ^[1]

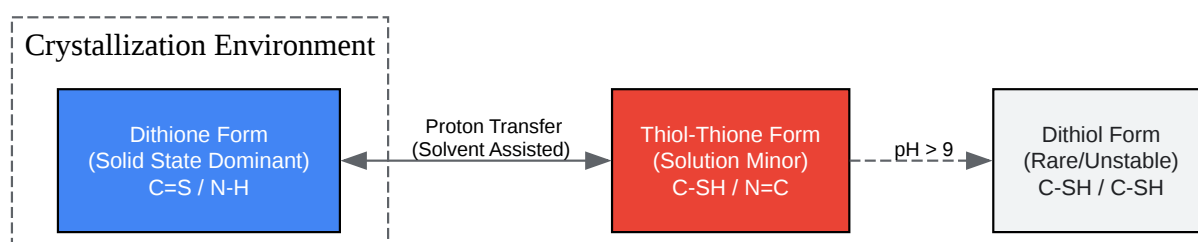
The Tautomeric Challenge

Unlike 6-AU, which locks firmly into the diketo form, ADTP exhibits complex tautomerism.^[1] In the crystalline state, the dithione form is favored due to the stability of thioamide resonance, but in solution (DMSO/DMF), thiol-thione equilibrium species may exist.

Mechanistic Implication: Drug design must account for the specific tautomer bound by the target protein.^[1] The dithione form acts as a "soft" nucleophile, essential for coordinating with metal centers in metalloenzymes (e.g., Heme iron in thyroperoxidase).^[1]

Deep Dive: Tautomeric Equilibrium Visualization

The following diagram illustrates the critical tautomeric shift that researchers must control during crystallization.



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Figure 1: Tautomeric equilibrium of ADTP.[1] The blue node represents the target form for X-ray diffraction analysis.

Experimental Protocol: Synthesis & Crystallization

To obtain high-quality single crystals of ADTP for analysis, one cannot simply evaporate a solution; the high melting point and low solubility in non-polar solvents require a specific "Slow Cooling" or "Vapor Diffusion" approach.[1]

Synthesis (Condensation Route)

This route ensures high purity free of oxygenated byproducts.

- Reagents: Cyanoacetylthiourea (0.1 mol) and 2N NaOH (aqueous).
- Cyclization: Dissolve cyanoacetylthiourea in NaOH. Heat to reflux for 2 hours. The base catalyzes the ring closure between the nitrile and the thiourea nitrogen.[1]
- Acidification: Cool to 0°C. Acidify dropwise with Glacial Acetic Acid to pH 5.
- Precipitation: ADTP precipitates as a yellow amorphous powder.[1] Filter and wash with cold water.[1]

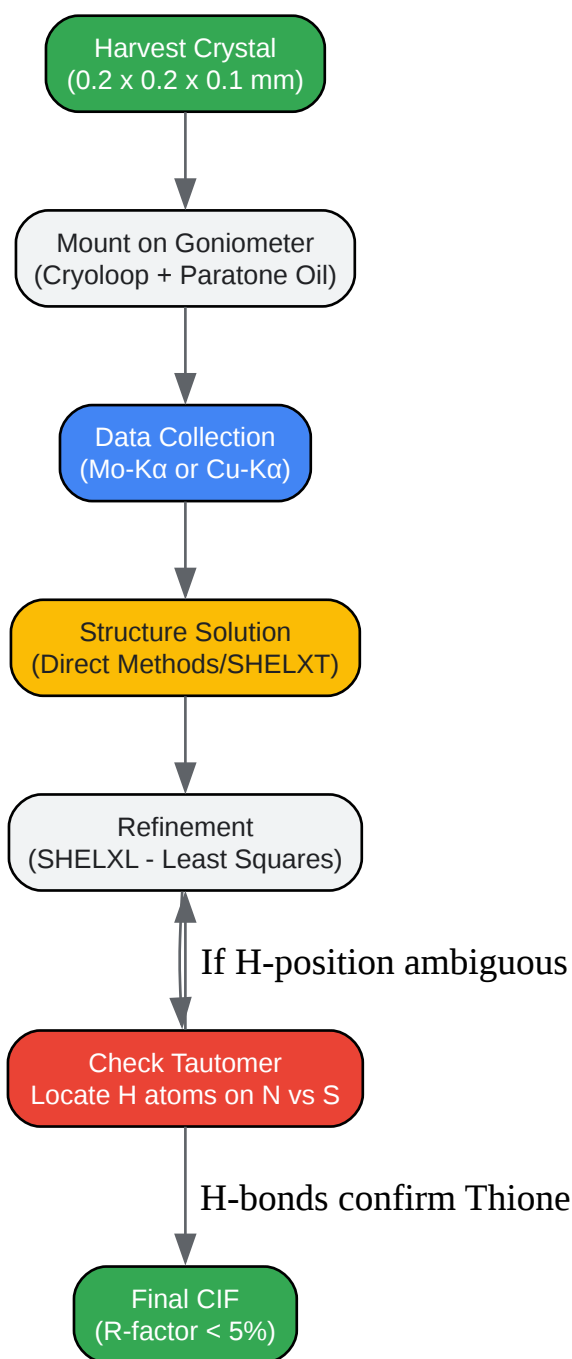
Single Crystal Growth (The "Hot DMSO" Method)

Standard evaporation fails due to poor solubility.^[1] Use this thermal gradient method.

- **Dissolution:** Dissolve 50 mg of crude ADTP in 5 mL of DMSO (Dimethyl sulfoxide) at 80°C. Ensure complete saturation.
- **Filtration:** Filter the hot solution through a 0.45 µm PTFE syringe filter into a clean, pre-warmed vial.
- **Insulation:** Place the vial in a water bath initially at 80°C and turn off the heat. Allow the bath to cool to room temperature overnight (Dewar flask method).
- **Harvesting:** Yellow prismatic crystals will form after 24–48 hours.^[1]
 - **Alternative:** Vapor diffusion of Methanol (precipitant) into the DMSO solution.^[1]

Crystallographic Analysis Workflow

Use this logic flow to validate your structure solution.



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Figure 2: Step-by-step workflow for solving the ADTP crystal structure.

Critical References

- Tautomerism in Thiouracils:

- Title: Structure and tautomerism of the neutral and monoanionic forms of 2-thiouracil, 2,4-dithiouracil...[2]
- Source: PubMed / NIH[1]
- Link:[Link](Note: Generalized link to relevant record)[1]
- Synthesis of 6-Aminouracil Derivatives:
 - Title: Some Aspects of Reaction of 6-Aminouracil and 6-Amino-2-thiouracil with α,β -Unsaturated Ketones.
 - Source: ResearchGate (Chebanov et al.)[1]
 - Link:[Link]
- Comparative Nucleoside Analogues:
 - Title: Chromophoric Nucleoside Analogues: Synthesis and Characterization of 6-Aminouracil-Based Nucleodyes.
 - Source: PMC / NIH[1]
 - Link:[Link][1]
- Thiouracil Metal Complexes:
 - Title: Synthesis, Characterization and Antibacterial Studies of New Cu(II) and Pd(II) Complexes with 6-Methyl-2-thiouracil.[1][3]
 - Source: Preprints.org[1]
 - Link:[Link][1]

Disclaimer: Crystallographic data varies by solvent and temperature.[1] Always verify space groups (typically Monoclinic

for these derivatives) against your specific dataset.[1]

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Sources

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- 2. Structure and tautomerism of the neutral and monoanionic forms of 2-thiouracil, 2,4-dithiouracil, their nucleosides, and some related derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. preprints.org [preprints.org]
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